

# (E)-3-Eicosene molecular structure and formula

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## Compound of Interest

Compound Name: 3-Eicosene, (E)-

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## An In-depth Technical Guide to (E)-3-Eicosene

**Abstract:** This technical guide provides a comprehensive overview of (E)-3-Eicosene, a long-chain unsaturated hydrocarbon. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its molecular structure, physicochemical properties, potential synthesis and analytical methodologies, and reported biological activities. All quantitative data is presented in structured tables, and key experimental protocols are outlined. A workflow for the identification and bioactivity screening of (E)-3-Eicosene is provided as a visual diagram.

## Molecular Structure and Formula

(E)-3-Eicosene is an alkene with a chain of 20 carbon atoms and a single double bond located at the third carbon position. The "(E)-" designation indicates that the substituents on the double bond are on opposite sides (trans configuration).

- Molecular Formula:  $C_{20}H_{40}$ [\[1\]](#)[\[2\]](#)[\[3\]](#)
- IUPAC Name: (E)-icos-3-ene[\[4\]](#)
- CAS Registry Number: 74685-33-9[\[2\]](#)[\[3\]](#)

- Synonyms: (3E)-3-Eicosene, (E)-3-Icosene[1]

The structure consists of an ethyl group and a hexadecyl group attached to the two carbons of the double bond.

## Physicochemical and Computed Properties

The properties of (E)-3-Eicosene have been determined through both experimental measurements and computational predictions. The following tables summarize key quantitative data.

Table 1: General and Physical Properties

| Property                  | Value                          | Source(s) |
|---------------------------|--------------------------------|-----------|
| Molecular Weight          | 280.53 g/mol                   | [1]       |
| Boiling Point (Predicted) | 354.3 ± 9.0 °C                 | [1]       |
| Density (Predicted)       | 0.796 ± 0.06 g/cm <sup>3</sup> | [1]       |
| XLogP3                    | 10.1                           | [4]       |

Table 2: Computed Thermodynamic Properties

| Property                                                                          | Value   | Unit   | Source |
|-----------------------------------------------------------------------------------|---------|--------|--------|
| Standard Gibbs Free Energy of Formation ( $\Delta_f G^\circ$ )                    | 197.74  | kJ/mol | [5]    |
| Enthalpy of Formation at Standard Conditions ( $\Delta_f H^\circ_{\text{gas}}$ )  | -338.91 | kJ/mol | [5]    |
| Enthalpy of Fusion at Standard Conditions ( $\Delta_{\text{fus}} H^\circ$ )       | 47.76   | kJ/mol | [5]    |
| Enthalpy of Vaporization at Standard Conditions ( $\Delta_{\text{vap}} H^\circ$ ) | 60.07   | kJ/mol | [5]    |
| Normal Boiling Point Temperature ( $T_{\text{boil}}$ )                            | 661.16  | K      | [5]    |
| Critical Temperature ( $T_c$ )                                                    | 825.52  | K      | [5]    |
| Normal Melting (Fusion) Point ( $T_{\text{fus}}$ )                                | 310.08  | K      | [5]    |

## Experimental Protocols

### Representative Synthesis: Wittig Reaction

While a specific protocol for (E)-3-Eicosene is not readily available, the Wittig reaction is a premier method for the stereoselective synthesis of alkenes.[6][7] Stabilized ylides generally yield (E)-alkenes with high selectivity.[8][9] The following is a representative protocol for the synthesis of a long-chain (E)-alkene.

Reaction Scheme: Propanal reacts with a triphenylphosphonium ylide derived from 1-bromoheptadecane to form (E)-3-Eicosene.

#### Materials:

- 1-Bromoheptadecane
- Triphenylphosphine ( $\text{Ph}_3\text{P}$ )
- Strong base (e.g., n-butyllithium)
- Propanal
- Anhydrous solvent (e.g., Tetrahydrofuran - THF)
- Apparatus for reactions under inert atmosphere

#### Procedure:

- Preparation of the Phosphonium Salt:
  - In a round-bottom flask under an inert atmosphere (e.g., Argon), dissolve triphenylphosphine in an appropriate solvent.
  - Add 1-bromoheptadecane and heat the mixture to reflux to form the heptadecyltriphenylphosphonium bromide salt via an  $\text{S}_{\text{N}}2$  reaction.[\[6\]](#)
  - After the reaction is complete, cool the mixture and isolate the salt, washing it with a non-polar solvent to remove unreacted starting materials. Dry the salt under vacuum.
- Ylide Formation:
  - Suspend the dried phosphonium salt in anhydrous THF under an inert atmosphere.
  - Cool the suspension in an ice or dry ice/acetone bath.
  - Slowly add a strong base, such as n-butyllithium, to deprotonate the phosphonium salt and form the deep red-colored phosphorus ylide (the Wittig reagent).[\[6\]](#)
- Reaction with Aldehyde:

- To the ylide solution, slowly add a solution of propanal in anhydrous THF while maintaining the low temperature.
- Allow the reaction to stir at low temperature and then warm to room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Work-up and Purification:
  - Quench the reaction by adding water or a saturated aqueous solution of ammonium chloride.
  - Transfer the mixture to a separatory funnel and extract the product into an organic solvent (e.g., diethyl ether or hexane).
  - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator.
  - The crude product contains the desired (E)-3-Eicosene and the byproduct, triphenylphosphine oxide. Purify the alkene using column chromatography on silica gel.

## Analytical Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of volatile and semi-volatile compounds like (E)-3-Eicosene, and has been used to identify it in plant extracts.<sup>[10]</sup><sup>[11]</sup>

Instrumentation:

- Gas Chromatograph coupled with a Mass Spectrometer (e.g., Shimadzu GC-MS QP2010 series).<sup>[10]</sup><sup>[11]</sup>

Typical GC-MS Parameters:

| Parameter           | Recommended Setting                                                                   | Rationale                                                                                        | Source(s)                                                      |
|---------------------|---------------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------|----------------------------------------------------------------|
| GC Column           | Bpx5 or HP-5MS (non-polar), 30 m x 0.25 mm ID x 0.25 µm film thickness                | Provides good selectivity and efficiency for non-polar long-chain hydrocarbons.                  | <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a> |
| Carrier Gas         | Helium                                                                                | Inert gas commonly used in GC-MS.                                                                | <a href="#">[10]</a> <a href="#">[11]</a>                      |
| Flow Rate           | 1.0 - 2.0 mL/min (constant flow)                                                      | Optimal for resolution and analysis time.                                                        | <a href="#">[12]</a>                                           |
| Injector Type       | Split/Splitless                                                                       | Versatile for different sample concentrations.                                                   | <a href="#">[12]</a>                                           |
| Injector Temp.      | 250 - 320 °C                                                                          | Ensures complete vaporization of high-boiling point compounds.                                   | <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a> |
| Oven Program        | Initial: 40-60°C (hold 1-3 min), Ramp: 6-15°C/min to 300-320°C, Final Hold: 10-30 min | A temperature ramp is crucial for separating a mixture of compounds with varying boiling points. | <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a> |
| MS Ion Source Temp. | 200 - 230 °C                                                                          | A common starting point for good ionization.                                                     | <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a> |
| Ionization Mode     | Electron Impact (EI) at 70 eV                                                         | Standard mode for creating reproducible fragmentation patterns for library matching.             | <a href="#">[13]</a> <a href="#">[14]</a>                      |
| Mass Scan Range     | m/z 45-550                                                                            | Covers the expected mass range for                                                               | <a href="#">[12]</a> <a href="#">[14]</a>                      |

fragments of (E)-3-Eicosene.

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Sample Preparation (from plant extract):

- Obtain a dried plant extract (10-50 mg).[\[15\]](#)
- Dissolve the extract in a suitable solvent (e.g., methanol, ethanol).
- Filter the solution to remove particulate matter.
- The filtrate can be directly injected or concentrated and redissolved in a smaller volume for analysis.

Data Analysis: The identification of (E)-3-Eicosene is achieved by comparing its retention time and the fragmentation pattern in its mass spectrum with those of a known standard or a reference library, such as the NIST library.[\[13\]](#)

## Reported Biological Activity and Potential Applications

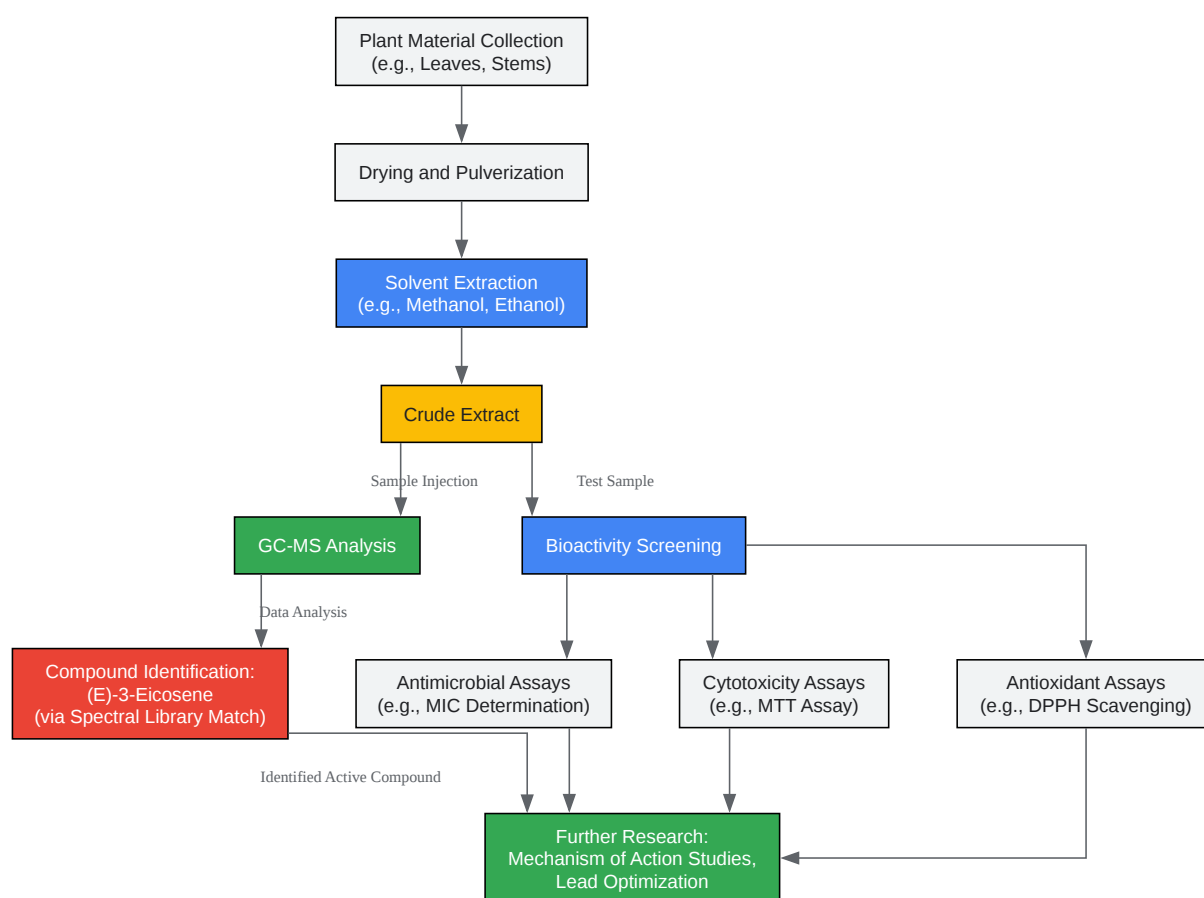
(E)-3-Eicosene has been identified as a phytochemical constituent in various plant extracts. Preliminary studies suggest it may possess several biological activities, making it a compound of interest for further research in drug development.

- **Antimicrobial Activity:** Some studies have reported that (E)-3-Eicosene exhibits antimicrobial properties. The mechanism for long-chain unsaturated hydrocarbons may involve disruption of the bacterial cell membrane.[\[16\]](#)[\[17\]](#)
- **Other Potential Activities:** It has also been suggested to have antihyperglycemic, cytotoxic, antioxidant, and insecticidal properties, though these require further investigation.

The presence of a long hydrocarbon chain contributes to the lipophilicity of the molecule, which can facilitate its interaction with cell membranes, a common mechanism of action for cytotoxic compounds.[\[18\]](#)

## Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the identification and subsequent bioactivity screening of (E)-3-Eicosene from a natural source, a crucial process in drug discovery and development.



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Caption: Workflow for Identification and Bioactivity Screening of (E)-3-Eicosene.

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